

# Application of Tirasemtiv in Studying Skeletal Muscle Contractility: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

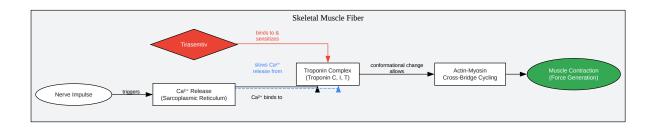
#### Introduction

**Tirasemtiv** (formerly CK-2017357) is a selective, fast skeletal muscle troponin activator. It enhances muscle contractility by increasing the sensitivity of the troponin complex to calcium. **Tirasemtiv** slows the rate of calcium release from the regulatory troponin complex in fast skeletal muscle fibers, which amplifies the muscle's response to neuromuscular input and increases force generation at sub-maximal nerve stimulation frequencies. This mechanism of action makes it a valuable tool for studying skeletal muscle physiology and pathophysiology, particularly in conditions characterized by muscle weakness or fatigue. This document provides detailed application notes and protocols for the use of **Tirasemtiv** in preclinical research settings.

#### **Mechanism of Action**

**Tirasemtiv**'s primary mechanism involves binding to the fast skeletal muscle troponin C (fsTnC) and stabilizing the Ca<sup>2+</sup>-bound state. This leads to a leftward shift in the force-calcium relationship, meaning that less calcium is required to generate a given amount of force. The increased calcium sensitivity results in greater force production at submaximal stimulation frequencies, which are typical during voluntary muscle activation.





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Caption: Mechanism of action of **Tirasemtiv** in skeletal muscle.

### **Data Presentation**

#### In Vitro Studies: Effects of Tirasemtiv on Muscle Force

Muscle Type	Species	Tirasemtiv Concentration	Key Findings	Reference
Extensor Digitorum Longus (EDL)	Mouse (Acta1H40Y)	10 μΜ	~100% increase in force at 40 Hz stimulation. No effect on maximal force.	
Extensor Digitorum Longus (EDL)	Mouse (Wild			

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